

Navigating the Safety Profile of N-Fmoc-Lisoleucine-d10: A Technical Guide

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Compound of Interest		
Compound Name:	N-Fmoc-L-isoleucine-d10	
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Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **N-Fmoc-L-isoleucine-d10**. The following safety and handling information is based on the available data for the non-deuterated analog, N-Fmoc-L-isoleucine. It is imperative for researchers to handle all chemical substances with care and to perform a thorough risk assessment before use.

This technical guide provides an in-depth overview of the safety and handling protocols for N-Fmoc-L-isoleucine, which can be used as a reference for its deuterated counterpart, **N-Fmoc-L-isoleucine-d10**. The information is compiled for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

N-Fmoc-L-isoleucine is not classified as a hazardous substance or mixture according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and OSHA Hazard Communication Standard (29 CFR 1910.1200).[1][2]

GHS Classification Summary



Hazard Class	Classification
Acute Toxicity	Not classified
Skin Corrosion/Irritation	Not classified
Serious Eye Damage/Irritation	Not classified
Respiratory or Skin Sensitization	Not classified
Germ Cell Mutagenicity	Not classified
Carcinogenicity	Not classified
Reproductive Toxicity	Not classified
Specific Target Organ Toxicity (Single Exposure)	Not classified
Specific Target Organ Toxicity (Repeated Exposure)	Not classified
Aspiration Hazard	Not classified

Data derived from SDS for N-Fmoc-L-isoleucine.

Physical and Chemical Properties

A summary of the key physical and chemical properties of N-Fmoc-L-isoleucine is provided below.

Property	Value
Appearance	White to off-white crystalline powder
Molecular Formula	C21H23NO4
Molecular Weight	353.41 g/mol [1]
Melting Point	146 - 149 °C (294.8 - 300.2 °F)[3]
Solubility	No data available
Stability	Stable under recommended storage conditions[1]



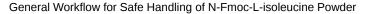
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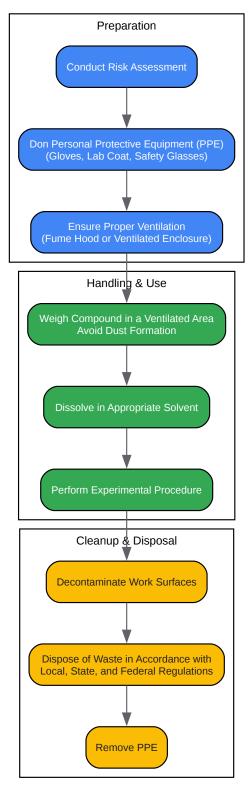
Comprehensive toxicological data for N-Fmoc-L-isoleucine is not available. The toxicological properties have not been fully investigated.[1] Health effects are not well-known, and the substance is not expected to be a significant health hazard under normal laboratory conditions.

Experimental Protocols: Safe Handling Workflow

While specific experimental protocols for toxicity testing are not available, a generalized workflow for the safe handling of N-Fmoc-L-isoleucine powder in a laboratory setting is outlined below. This workflow is based on standard laboratory practices and information gathered from various safety data sheets.







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Caption: General laboratory workflow for handling chemical powders.



Exposure Controls and Personal Protection

To minimize potential exposure, the following personal protective equipment (PPE) and engineering controls are recommended.

Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[2]
Skin Protection	Impervious gloves and a lab coat.[2]
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary.

Recommendations based on SDS for N-Fmoc-L-isoleucine.

First-Aid Measures

In case of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1] [2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.[1][2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2]



First-aid measures are based on general chemical handling guidelines from the SDS for N-Fmoc-L-isoleucine.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Handling and Storage Guidelines

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[2]
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.[1]
Incompatible Materials	Strong oxidizing agents.[1]

Spills and Disposal

In the event of a spill, appropriate measures should be taken to contain and clean it up safely.

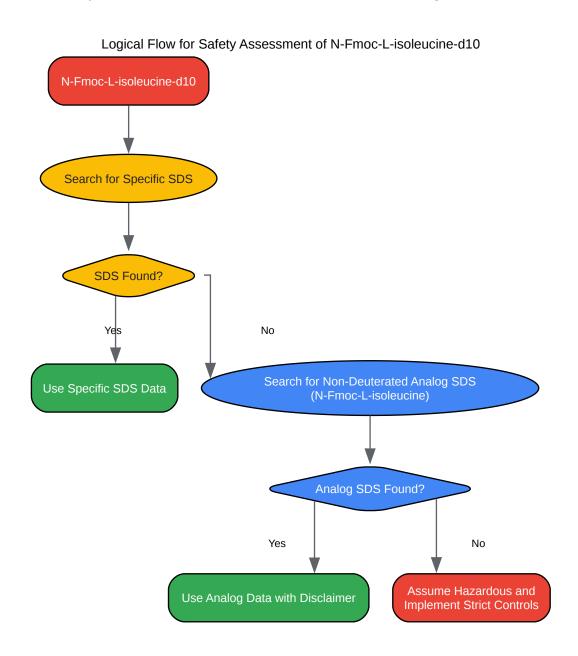
Spill and Disposal Procedures

Procedure	Description
Spill Cleanup	Use personal protective equipment. Avoid dust formation. Sweep up and shovel into a suitable, closed container for disposal. Do not let the product enter drains.[1]
Waste Disposal	Dispose of surplus and non-recyclable solutions to a licensed disposal company. Dispose of contaminated packaging as unused product.[1]



Logical Relationship for Safety Assessment

The following diagram illustrates the logical flow for assessing the safety of a chemical compound where specific data for the substance of interest is lacking.



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Caption: Decision-making process for chemical safety assessment.



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